

# Application Notes and Protocols for Preparing BPTU Stock Solutions in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BPTU

Cat. No.: B15571646

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**BPTU** (N-[2-[2-(1,1-Dimethylethyl)phenoxy]-3-pyridinyl]-N'-[4-(trifluoromethoxy)phenyl]urea) is a potent and selective non-nucleotide allosteric antagonist of the P2Y1 receptor.<sup>[1][2]</sup> The P2Y1 receptor, a G-protein coupled receptor, plays a crucial role in various physiological processes, including platelet aggregation and neuromuscular transmission.<sup>[1][3][4][5]</sup> As a result, **BPTU** is a valuable tool in thrombosis research and studies of purinergic signaling in the gastrointestinal tract.<sup>[1][3][5]</sup> This document provides detailed protocols for the preparation of **BPTU** stock solutions in dimethyl sulfoxide (DMSO), ensuring accurate and reproducible experimental outcomes.

## Data Presentation

### Physicochemical and Solubility Data of BPTU

Property	Value	Source
Molecular Weight	445.43 g/mol	
CAS Number	870544-59-5	[2]
Appearance	Solid	[2]
Purity	≥98% (HPLC)	
Solubility in DMSO	25 mg/mL; Soluble to 100 mM	[2]
Storage of Solid	Room Temperature or -20°C	[6]
Storage of Stock Solution	Short-term at 4°C; Long-term at -20°C or -80°C	General Lab Practice

## Experimental Protocols

### Protocol for Preparing a 10 mM BPTU Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BPTU** in DMSO. Adjust the quantities accordingly for different desired concentrations.

Materials:

- **BPTU** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- Pre-weighing Preparations:
  - Ensure the analytical balance is calibrated and level.
  - Place a sterile, empty microcentrifuge tube on the balance and tare to zero.
- Weighing **BPTU**:
  - Carefully weigh 4.45 mg of **BPTU** solid directly into the tared microcentrifuge tube.
  - Record the exact weight.
- Solvent Addition:
  - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **BPTU**.
- Dissolution:
  - Cap the tube securely.
  - Vortex the solution until the **BPTU** is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) can be used to aid dissolution if necessary, but is typically not required due to **BPTU**'s good solubility in DMSO.[2]
- Aliquoting and Storage:
  - For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Label each aliquot clearly with the compound name (**BPTU**), concentration (10 mM), solvent (DMSO), and date of preparation.
  - For short-term storage (up to a few days), store the aliquots at 4°C.
  - For long-term storage, store the aliquots at -20°C or -80°C.

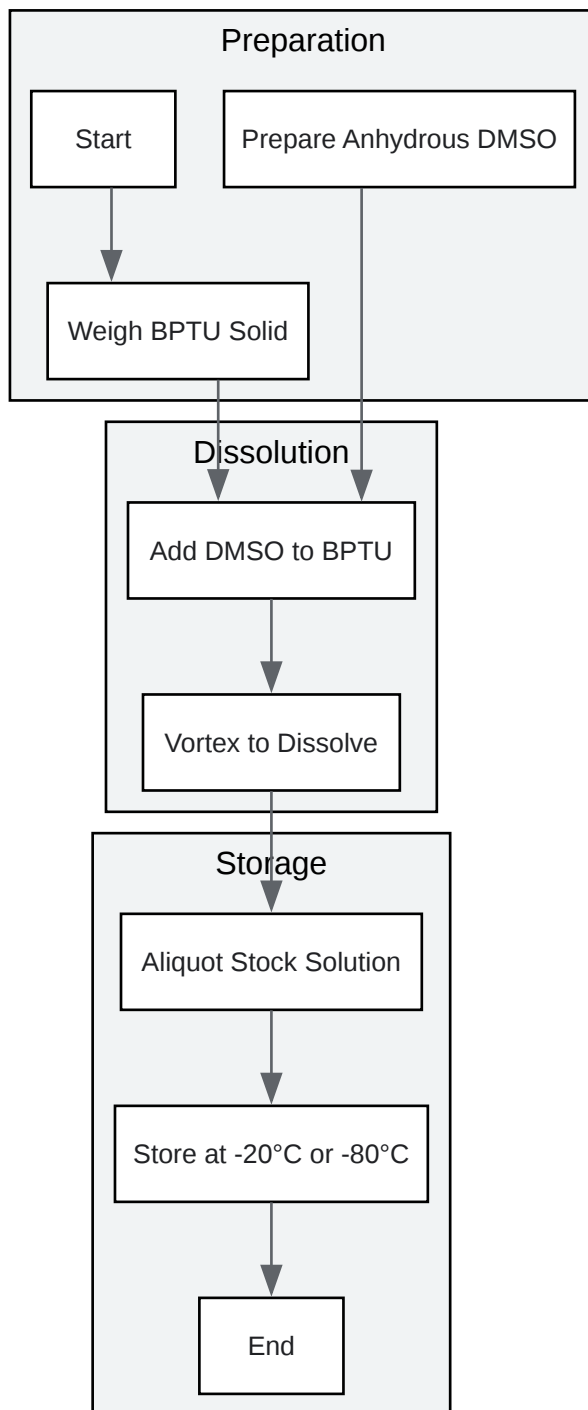
**Safety Precautions:**

- Always work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- DMSO can facilitate the absorption of substances through the skin; therefore, avoid direct contact.<sup>[7]</sup>

## Visualizations

### BPTU Stock Solution Preparation Workflow

## Workflow for BPTU Stock Solution Preparation

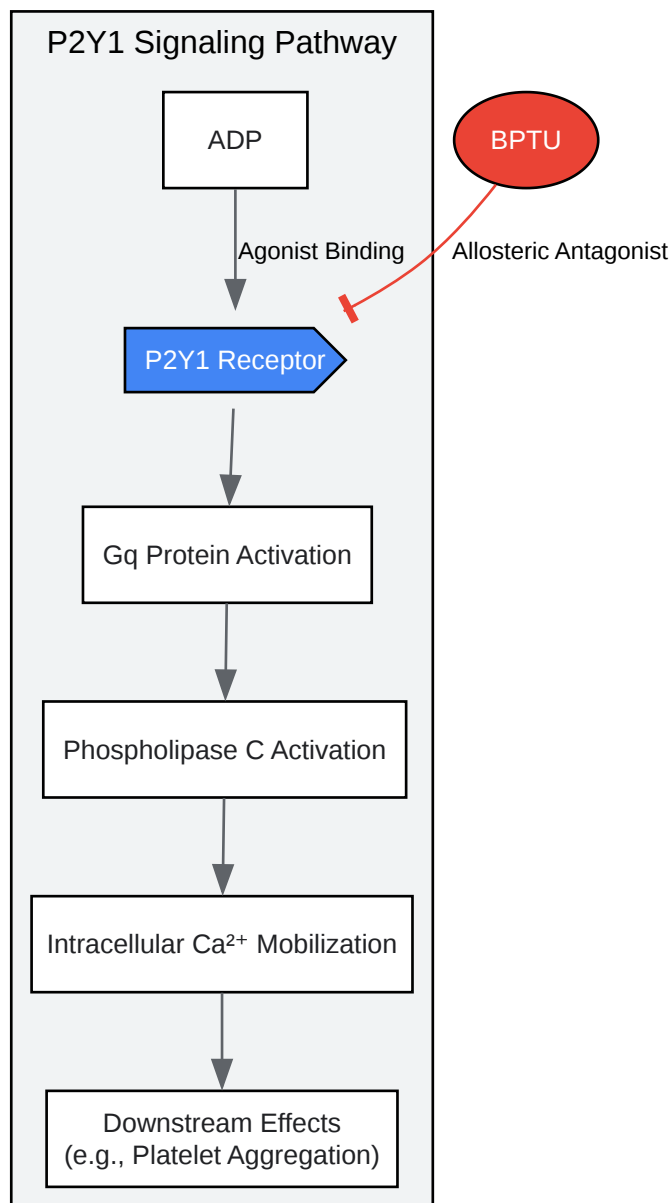


[Click to download full resolution via product page](#)

Caption: Workflow for preparing **BPTU** stock solutions.

## BPTU Signaling Pathway Inhibition

BPTU as a P2Y1 Receptor Antagonist



[Click to download full resolution via product page](#)

Caption: **BPTU**'s inhibitory action on the P2Y1 receptor signaling pathway.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. BPTU, an allosteric antagonist of P2Y1 receptor, blocks nerve mediated inhibitory neuromuscular responses in the gastrointestinal tract of rodents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Drug-like Antagonists of P2Y Receptor Subtypes: An Update - PMC [pmc.ncbi.nlm.nih.gov]
- 5. portalrecerca.uab.cat [portalrecerca.uab.cat]
- 6. interpriseusa.com [interpriseusa.com]
- 7. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing BPTU Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571646#preparing-bptu-stock-solutions-in-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)